

# Technical Guide: Handling and Storage of 3-Amino-4-Methoxyacetophenone

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## Compound of Interest

Compound Name:	1-(3-Amino-4-methoxyphenyl)ethanone
CAS No.:	6318-64-5
Cat. No.:	B1267526

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## Executive Summary

3-Amino-4-methoxyacetophenone is a critical intermediate in the synthesis of pharmaceuticals, particularly kinase inhibitors, chalcone-based anti-inflammatories, and phosphodiesterase (PDE) inhibitors. Structurally, it combines an electron-rich aniline moiety with an electron-withdrawing ketone. This "push-pull" electronic structure creates specific stability challenges: the amino group is highly susceptible to oxidation (browning) and Schiff base formation, while the ketone offers a site for unwanted side reactions if stored improperly.

**Core Directive:** Treat this compound as a labile aromatic amine. Rigorous exclusion of light and oxygen is required to maintain >98% purity for API synthesis.

## Physicochemical Profile

The following data establishes the baseline for identity and purity verification.

Property	Specification	Notes
Chemical Name	3-Amino-4-methoxyacetophenone	Alt: 2-Methoxy-5-acetylaniline
Common CAS	6318-64-5	Verify against container label
Molecular Formula	C <sub>9</sub> H <sub>11</sub> NO <sub>2</sub>	MW: 165.19 g/mol
Appearance	Off-white to pale yellow/brown solid	Darkens significantly upon oxidation
Melting Point	95°C – 101°C	Broad range indicates impurity/oxidation
Boiling Point	~340°C (at 760 mmHg)	Decomposes before boiling at atm pressure
Solubility	DMSO, Methanol, Ethanol, DCM	Poorly soluble in water
pKa (Predicted)	~4.5 (Aniline nitrogen)	Weak base; forms salts with strong acids

## Hazard Assessment & Safety Architecture

Toxicological Context: Like many aniline derivatives, this compound should be treated as a potential sensitizer and mutagen. It poses risks of methemoglobinemia if absorbed in significant quantities, though specific data for this isomer is limited.

## Engineering Controls

- Primary Barrier: All weighing and transfer operations must occur inside a certified Chemical Fume Hood.
- Particulate Control: Use a static-dissipative balance enclosure if the powder is fine/dry to prevent aerosolization.

## PPE Selection Logic

- Gloves: Nitrile (Double-gloved).

- Reasoning: Aromatic amines can permeate latex. Double-gloving provides a breakthrough time buffer. Change outer gloves immediately upon contamination.
- Respiratory: If working outside a hood (not recommended), a P100/OV respirator is required.
- Eye Protection: Chemical splash goggles. Standard safety glasses are insufficient for powders that act as irritants.

## Storage Protocols

The primary degradation pathway is oxidative coupling of the amino group, accelerated by light and moisture.

### A. The "Golden Standard" Storage System

- Primary Container: Amber glass vial with a Teflon-lined screw cap.
  - Why: Amber glass blocks UV/blue light (200-450nm) which catalyzes photo-oxidation of the aniline. Teflon prevents leaching of plasticizers which can react with the amine.
- Atmosphere: Argon or Nitrogen overlay.
  - Why: Displaces oxygen. Argon is heavier than air and provides a better "blanket" for solids than nitrogen.
- Temperature: 2°C to 8°C (Refrigerated).
  - Why: Arrhenius kinetics dictate that cooling significantly slows the rate of N-oxidation.

### B. Long-Term Archival (>6 Months)

- Cryogenic Storage: -20°C is preferred for indefinite storage.
- Desiccation: Store the vial inside a secondary jar containing desiccant (e.g., Drierite) to prevent moisture condensation upon thawing.

## Handling & Weighing Workflow

This workflow is designed to break the "Chain of Degradation."

## Step 1: Equilibration

- Protocol: Remove the container from cold storage and let it warm to room temperature before opening.
- Causality: Opening a cold vial introduces atmospheric moisture, which condenses on the hygroscopic solid. Water catalyzes hydrolysis and oxidation.

## Step 2: Inert Weighing

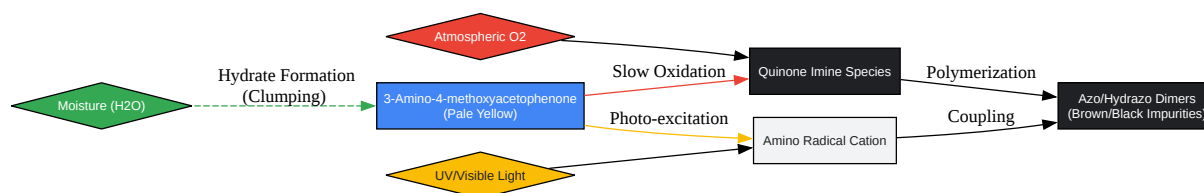
- Protocol: If high purity (>99%) is critical, weigh the solid into a tared vial that has been pre-flushed with nitrogen.
- Tooling: Use stainless steel or anti-static plastic spatulas. Avoid iron-rich spatulas if they show rust, as Fe(III) can catalyze radical oxidation of the aniline.

## Step 3: Re-Sealing

- Protocol: Immediately purge the headspace of the stock bottle with a gentle stream of Nitrogen/Argon before recapping. Parafilm the cap to ensure a gas-tight seal.

## Stability & Degradation Logic

Understanding how the molecule fails allows you to prevent it. The diagram below maps the degradation pathways.



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Caption: Degradation logic showing how environmental factors drive the transition from a pure amine to colored oxidation products.

## Quality Control & Disposal

### Purity Check (TLC/HPLC)

Before using stored material for sensitive steps (e.g., GMP synthesis):

- TLC: Silica gel, 50% Ethyl Acetate / 50% Hexane.
  - Observation: The product should be a distinct spot. A trail or spot at the baseline indicates polymerization/oxidation.
- HPLC: Use a standard C18 column with Water/Acetonitrile gradient. Look for new peaks at higher retention times (dimers).

## Disposal

- Classification: Hazardous Organic Waste (Amine).
- Protocol: Dissolve in a combustible solvent (acetone) and dispose of in the Halogen-Free Organic Waste stream. Do not pour down the drain; aquatic toxicity is a risk for methoxy-anilines.

## References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 80466, **1-(3-Amino-4-methoxyphenyl)ethanone**. Retrieved from [[Link](#)]
- Occupational Safety and Health Administration (OSHA). Guidance on Handling Aromatic Amines. Retrieved from [[Link](#)]
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